

Bis(6-methylheptyl) Phthalate-3,4,5,6-d4 safety data sheet

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Compound of Interest

Compound Name: *Bis(6-methylheptyl) Phthalate-3,4,5,6-d4*

Cat. No.: *B1449464*

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An In-depth Technical Guide on the Safety of **Bis(6-methylheptyl) Phthalate-3,4,5,6-d4**

This technical guide provides a comprehensive overview of the safety data available for **Bis(6-methylheptyl) Phthalate-3,4,5,6-d4**. The information presented is primarily based on studies of its non-deuterated analogue, Diisooctyl phthalate (DIOP), as specific toxicological data for the deuterated compound is limited. The toxicological properties of deuterated compounds are generally considered to be comparable to their non-deuterated counterparts.

Chemical and Physical Properties

Bis(6-methylheptyl) Phthalate-3,4,5,6-d4 is a deuterated form of Diisooctyl phthalate (DIOP), a high molecular weight phthalate ester. DIOP is a colorless, viscous liquid with a mild odor. It is primarily used as a plasticizer to increase the flexibility of various plastic products.

Table 1: Physical and Chemical Properties of Diisooctyl Phthalate (DIOP)

| Property | Value | Reference |
|---------------------------|--------------------------|-----------|
| Molecular Formula | C24H38O4 | |
| Molecular Weight | 390.56 g/mol | |
| CAS Number | 27554-26-3 | |
| Appearance | Colorless viscous liquid | |
| Boiling Point | 370 °C | |
| Melting Point | -45 °C | |
| Flash Point | 227 °C (closed cup) | |
| Auto-ignition Temperature | 393 °C | |
| Relative Density | 0.99 (water = 1) | |
| Vapor Density | 13.5 (air = 1) | |
| Vapor Pressure | Negligible at 20 °C | |
| Water Solubility | Insoluble | |

Toxicological Data

The toxicological profile of DIOP suggests low acute toxicity.

Table 2: Acute Toxicity of Diisooctyl Phthalate (DIOP)

| Route of Exposure | Species | Test | Result | Reference |
|-------------------|---------|------|---------------|-----------|
| Oral | Rat | LD50 | >22,000 mg/kg | |
| Oral | Mouse | LD50 | 2,769 mg/kg | |
| Dermal | Rabbit | LD50 | >3,160 mg/kg | |

Irritation and Sensitization

- **Skin Irritation:** DIOP is generally considered to be a minimal to mild skin irritant. However, one study reported severe dermal irritation at high doses in rabbits.
- **Eye Irritation:** There is inadequate evidence to definitively classify DIOP as a primary ocular irritant.
- **Sensitization:** There is insufficient data to determine if DIOP is a skin sensitizer.

Chronic Toxicity

Information on the chronic toxicity of DIOP is limited. Studies have been inadequate to determine its potential as a carcinogen, reproductive toxicant, or developmental toxicant. Phthalate esters, as a class, are recognized as endocrine disruptors and can cause a range of developmental malformations in animal studies, often referred to as 'phthalate syndrome'.

Experimental Protocols

Detailed experimental protocols for the toxicological studies of DIOP are not extensively available in the public domain. The following descriptions are based on the summaries of the conducted tests.

Acute Oral and Dermal Toxicity (LD50)

The acute oral and dermal toxicity of DIOP was likely determined using standard OECD (Organisation for Economic Co-operation and Development) or similar guidelines. These protocols typically involve the administration of the substance to animals (e.g., rats, mice, rabbits) at various dose levels to determine the lethal dose for 50% of the test population (LD50). The animals are observed for a set period for signs of toxicity and mortality.

Skin Irritation

Skin irritation studies, such as those conducted on rabbits, generally involve the application of the test substance to a small patch of shaved skin. The site is then observed for signs of irritation, such as erythema (redness) and edema (swelling), over a specified period.

Signaling Pathways in Phthalate Toxicity

Phthalates are known to exert their toxic effects through various molecular signaling pathways. While specific pathways for **Bis(6-methylheptyl) Phthalate-3,4,5,6-d4** have not been elucidated, the general mechanisms for phthalate toxicity involve interactions with nuclear receptors and the induction of oxidative stress and inflammation.

Caption: Overview of signaling pathways potentially modulated by phthalate exposure.

Hazard Identification and Handling

Table 3: Hazard Identification

| Hazard | Description |
|-----------------------|---|
| Physical Hazards | Combustible liquid. |
| Health Hazards | May be harmful if swallowed, inhaled, or absorbed through the skin. May cause mild skin and eye irritation. Long-term exposure effects are not fully known, but phthalates as a class are associated with endocrine disruption. |
| Environmental Hazards | Harmful to aquatic life with long lasting effects. |

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.
- Skin Contact: Remove contaminated clothing. Wash skin with soap and plenty of water.
- Eye Contact: Rinse cautiously
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